

# Chromium(III) fluoride hydrate crystal structure octahedral centers

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Chromium(III) fluoride hydrate

CAS No.: 123333-98-2

Cat. No.: S1492756

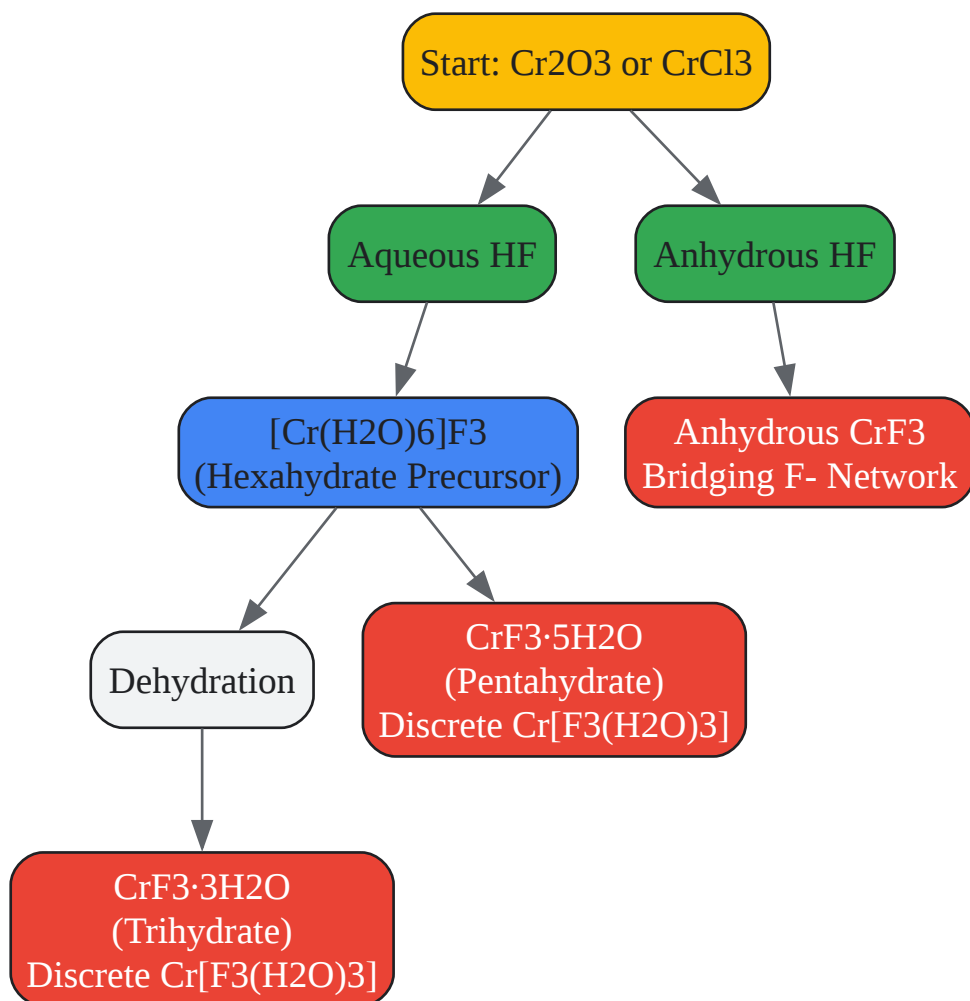
Get Quote

## Crystal Structures of Chromium(III) Fluoride Hydrates

The table below summarizes the key structural data for characterized **chromium(III) fluoride hydrates**, illustrating their octahedral molecular units and crystalline arrangements [1] [2] [3]:

Compound	Crystal System / Space Group	Unit Cell Parameters	Description of Octahedral Centers
<b>CrF<sub>3</sub>·3H<sub>2</sub>O (Trihydrate)</b>	Rhombohedral / R1̄m [1]	$a_R = 5.668(4) \text{ \AA}$ , $\alpha_R = 112.5(1)^\circ$ [1]	Contains discrete <b>Cr[F<sub>3</sub>(H<sub>2</sub>O)<sub>3</sub>]</b> molecules. The specific isomer could not be determined due to crystal disorder [1].
<b>CrF<sub>3</sub>·5H<sub>2</sub>O (Pentahydrate)</b>	Orthorhombic / Pbcn [1]	$a = 10.396(5) \text{ \AA}$ , $b = 8.060(5) \text{ \AA}$ , $c = 7.965(4) \text{ \AA}$ [1]	Also contains discrete <b>Cr[F<sub>3</sub>(H<sub>2</sub>O)<sub>3</sub>]</b> octahedral molecules [1].
<b>Anhydrous CrF<sub>3</sub></b>	Rhombohedral / R-3c [2]	-	Features a network structure where each Cr <sup>3+</sup> center is octahedrally coordinated by six <b>bridging fluoride ligands</b> that connect to adjacent Cr centers [2].

The structural relationships and synthesis pathways for these compounds can be visualized as follows:



[Click to download full resolution via product page](#)

Synthesis pathways and structural relationships for **chromium(III) fluoride hydrates** and anhydrous form.

## Synthesis and Experimental Methodologies

The synthesis of **chromium(III) fluoride hydrates** typically involves reactions in aqueous hydrofluoric acid, while the anhydrous form requires harsher conditions [2].

### Synthesis of Hydrated Compounds

The most common laboratory synthesis involves the reaction of chromium(III) oxide with excess hydrofluoric acid, which produces the violet hexahydrate,  $[\text{Cr}(\text{H}_2\text{O})_6]\text{F}_3$ , as an initial product [2]:  $\text{Cr}_2\text{O}_3 + 6 \text{HF} + 9 \text{H}_2\text{O} \rightarrow 2 [\text{Cr}(\text{H}_2\text{O})_6]\text{F}_3$

This hexahydrate can subsequently be dehydrated to form the trihydrate ( $\text{CrF}_3 \cdot 3\text{H}_2\text{O}$ ) or pentahydrate ( $\text{CrF}_3 \cdot 5\text{H}_2\text{O}$ ) [2]. These hydrates can also be crystallized directly from mixed hydrofluoric and nitric acid solutions, a method relevant to industrial waste acid recovery processes [3].

## Synthesis of Anhydrous Chromium(III) Fluoride

The anhydrous salt is best prepared by reacting anhydrous hydrogen fluoride with chromic chloride [2]:  $\text{CrCl}_3 + 3 \text{HF} \rightarrow \text{CrF}_3 + 3 \text{HCl}$  An alternative pathway involves the thermal decomposition of ammonium hexafluorochromate(III) [2]:  $[\text{NH}_4]_3[\text{CrF}_6] \rightarrow \text{CrF}_3 + 3 \text{NH}_3 + 3 \text{HF}$

## Key Properties and Applications

- **Solubility:** Anhydrous  $\text{CrF}_3$  is notably **insoluble in water** and common organic solvents. The hydrates, however, are sparingly to soluble in water [2].
- **Thermal Stability:** Anhydrous  $\text{CrF}_3$  is remarkably stable, **subliming at 1100–1200 °C** without melting [2].
- **Applications:** Chromium(III) fluoride is primarily used as a:
  - **Mordant** in textile dyeing.
  - **Corrosion inhibitor**.
  - **Heterogeneous catalyst** for the fluorination of chlorocarbons with HF [2].

**Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. Table 1 from Crystal structures of chromium(III) fluoride ... [semanticscholar.org]
2. Chromium(III) fluoride [en.wikipedia.org]

3. Crystallization of metal fluoride hydrates from mixed ... [sciencedirect.com]

To cite this document: Smolecule. [Chromium(III) fluoride hydrate crystal structure octahedral centers]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1492756#chromium-iii-fluoride-hydrate-crystal-structure-octahedral-centers>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

#### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)